

CNQX disodium salt color change and potential degradation.

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Compound of Interest

Compound Name: CNQX disodium salt

Cat. No.: B1662576

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Technical Support Center: CNQX Disodium Salt

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **CNQX disodium salt**.

Frequently Asked Questions (FAQs)

Q1: My **CNQX disodium salt** has changed color from yellow/orange to a reddish-brown. Is it degraded?

A1: Not necessarily. **CNQX disodium salt** is known to be hygroscopic, meaning it readily absorbs moisture from the air. This hydration process can cause a color change to orange, red, or brown.[1][2] According to manufacturers, this color change does not typically affect the product's performance. However, it is a reminder to ensure proper storage conditions to minimize moisture absorption.

Q2: What is the proper way to store **CNQX disodium salt**?

A2: To maintain the integrity of the compound, it should be stored under desiccating conditions, protected from light.[3] For long-term storage, +4°C is recommended, although some suppliers state that room temperature is also acceptable if the product is kept dry.[3]

Q3: How should I prepare and store solutions of **CNQX disodium salt**?

A3: It is highly recommended to prepare aqueous solutions of **CNQX disodium salt** fresh on the day of use. If a stock solution needs to be stored, it should be aliquoted and kept at -20°C for up to one month to minimize degradation.[1][3] Before use, allow the solution to equilibrate to room temperature.

Q4: What is the solubility of **CNQX disodium salt**?

A4: **CNQX disodium salt** is soluble in water. Different suppliers report slightly different maximum concentrations, generally ranging from 10 mM to 25 mM.[2][3] Warming the solution may aid in dissolution.

Troubleshooting Guides

Issue 1: Unexpected Experimental Results or Suspected Loss of Activity

If you observe a loss of efficacy or unexpected results in your experiments, it is prudent to consider the stability of your **CNQX disodium salt** solution.

Troubleshooting Steps:

- Review Solution Preparation and Storage:
 - Confirm that the solution was prepared fresh or, if stored, that it was kept at -20°C for no longer than one month.
 - Ensure the solution was protected from light during storage.
- Prepare a Fresh Solution:
 - Prepare a new solution from your solid stock of **CNQX disodium salt**.
 - Repeat the experiment with the freshly prepared solution.
- Assess Purity via HPLC (If available):
 - If the issue persists, the purity of the solid compound may need to be assessed. High-Performance Liquid Chromatography (HPLC) is the standard method for determining the

purity of **CNQX disodium salt**.[\[4\]](#)

- A stability-indicating HPLC method can separate the intact drug from any degradation products.

Issue 2: Solid Material Appears Clumpy or Sticky

This is a common observation due to the hygroscopic nature of **CNQX disodium salt**.[\[2\]](#)

Preventative Measures:

- **Minimize Air Exposure:** When weighing the compound, do so quickly and in an environment with low humidity if possible.
- **Proper Storage:** Always store the solid compound in a tightly sealed container with a desiccant.

Corrective Action:

- If the material has become clumpy, it can still be used, as this is primarily due to moisture absorption. Ensure accurate weighing. The performance of the product should not be affected.

Data Presentation

Table 1: Physical and Chemical Properties of **CNQX Disodium Salt**

Property	Value	Source(s)
Appearance	Yellow, orange, brown, or red solid	[1] [2] [5]
Molecular Formula	C ₉ H ₂ N ₄ Na ₂ O ₄	[3]
Molecular Weight	276.12 g/mol (anhydrous basis)	[3]
Purity (Typical)	≥98% (by HPLC)	[4]

Table 2: Recommended Storage Conditions

Form	Condition	Duration	Source(s)
Solid	Desiccate at +4°C or Room Temperature, Protect from Light	Up to 12 months or more	[3]
Aqueous Solution	-20°C, Protected from Light	Up to 1 month	[1][3]
Aqueous Solution	Room Temperature	Prepare fresh for daily use	

Experimental Protocols

Protocol 1: General Procedure for Preparing an Aqueous Stock Solution

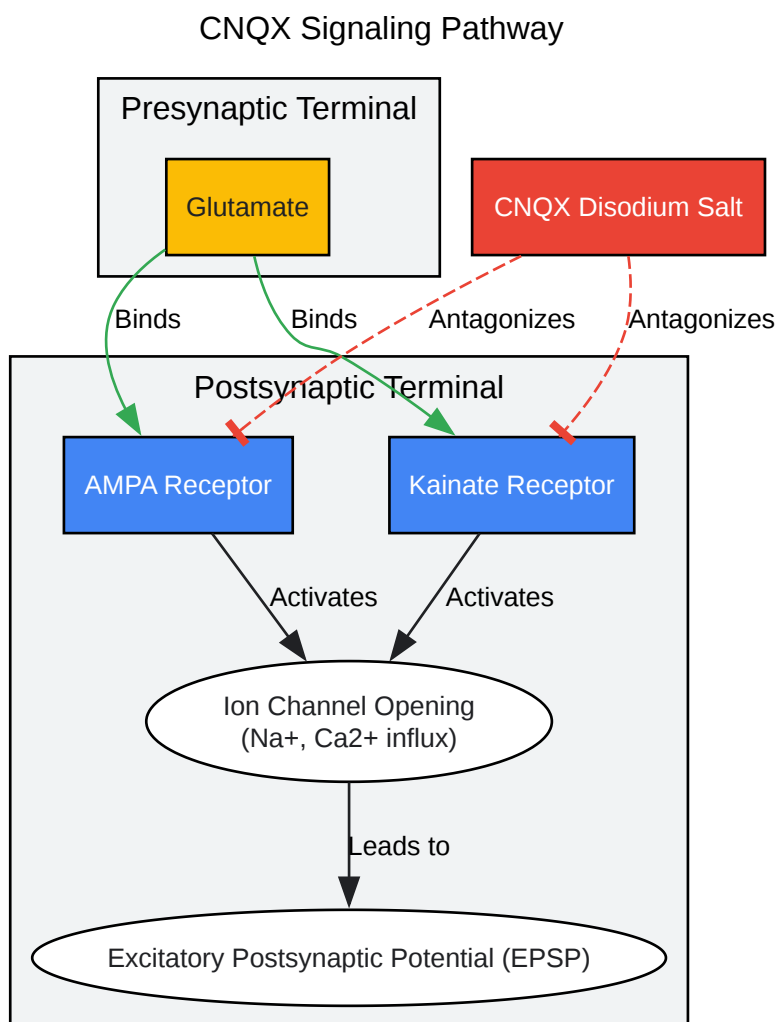
- Allow the vial of solid **CNQX disodium salt** to equilibrate to room temperature before opening to minimize moisture condensation.
- Weigh the desired amount of **CNQX disodium salt** quickly in a low-humidity environment if possible.
- Add the appropriate volume of high-purity water to achieve the desired concentration (e.g., 10 mM).
- Vortex or sonicate the solution until the solid is completely dissolved. Gentle warming can be used to aid dissolution.
- If not for immediate use, aliquot the solution into light-protected tubes and store at -20°C.

Protocol 2: Outline for a Stability-Indicating HPLC Purity Assay

This is a general outline. Specific parameters may need to be optimized for your system.

- Column: A C18 reverse-phase column is typically used.
- Mobile Phase: A gradient of an aqueous buffer (e.g., phosphate buffer) and an organic solvent (e.g., acetonitrile or methanol) is commonly employed.
- Detection: UV detection at a wavelength where CNQX has significant absorbance.
- Sample Preparation:
 - Prepare a standard solution of **CNQX disodium salt** of known concentration.
 - Prepare a sample of the solution in question, diluted to a similar concentration.
- Analysis:
 - Inject the standard and sample solutions into the HPLC system.
 - Compare the chromatograms. The presence of significant additional peaks in the sample chromatogram, which are absent in the standard, may indicate the presence of degradation products. The area of the main CNQX peak can be used to quantify its concentration relative to the standard.

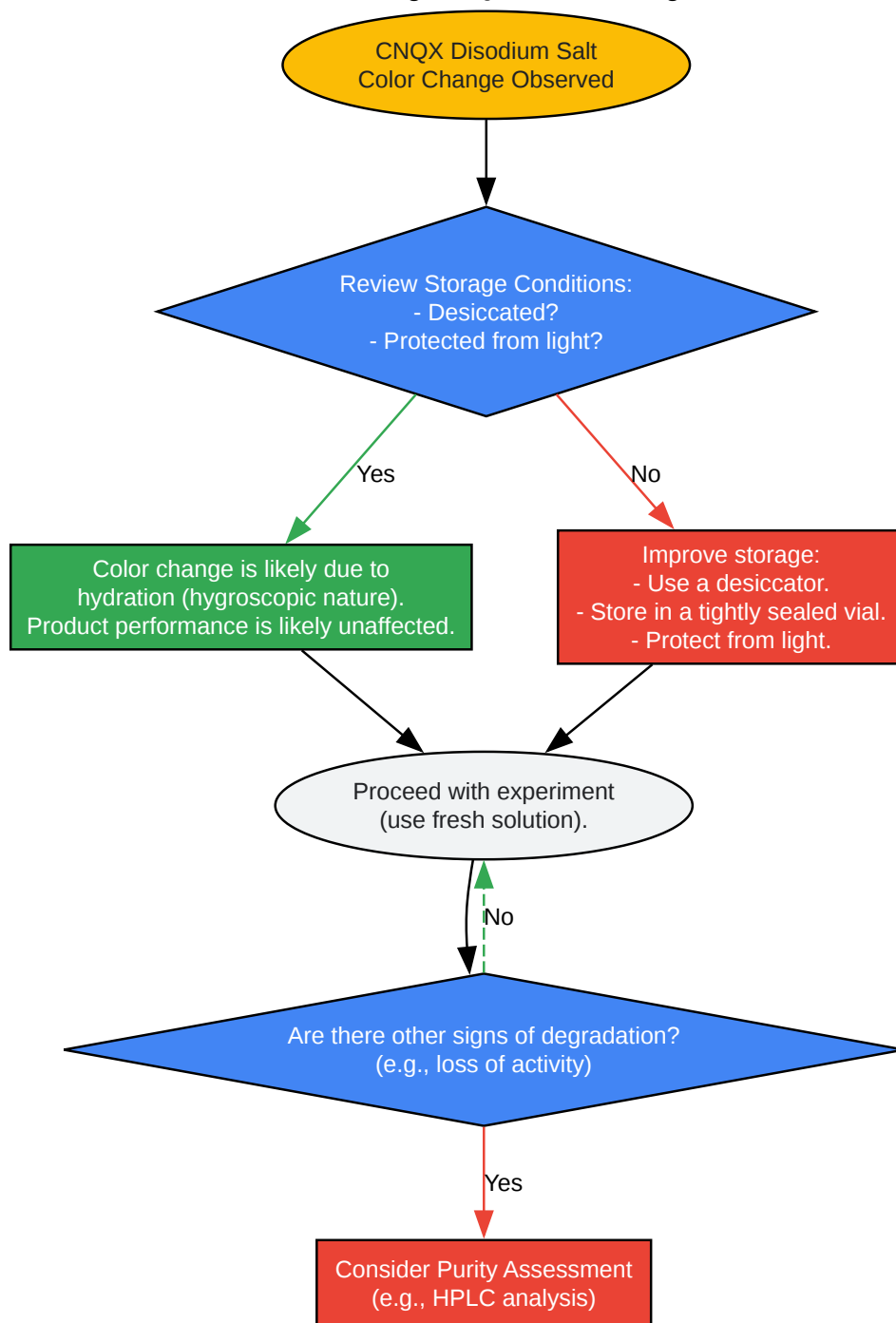
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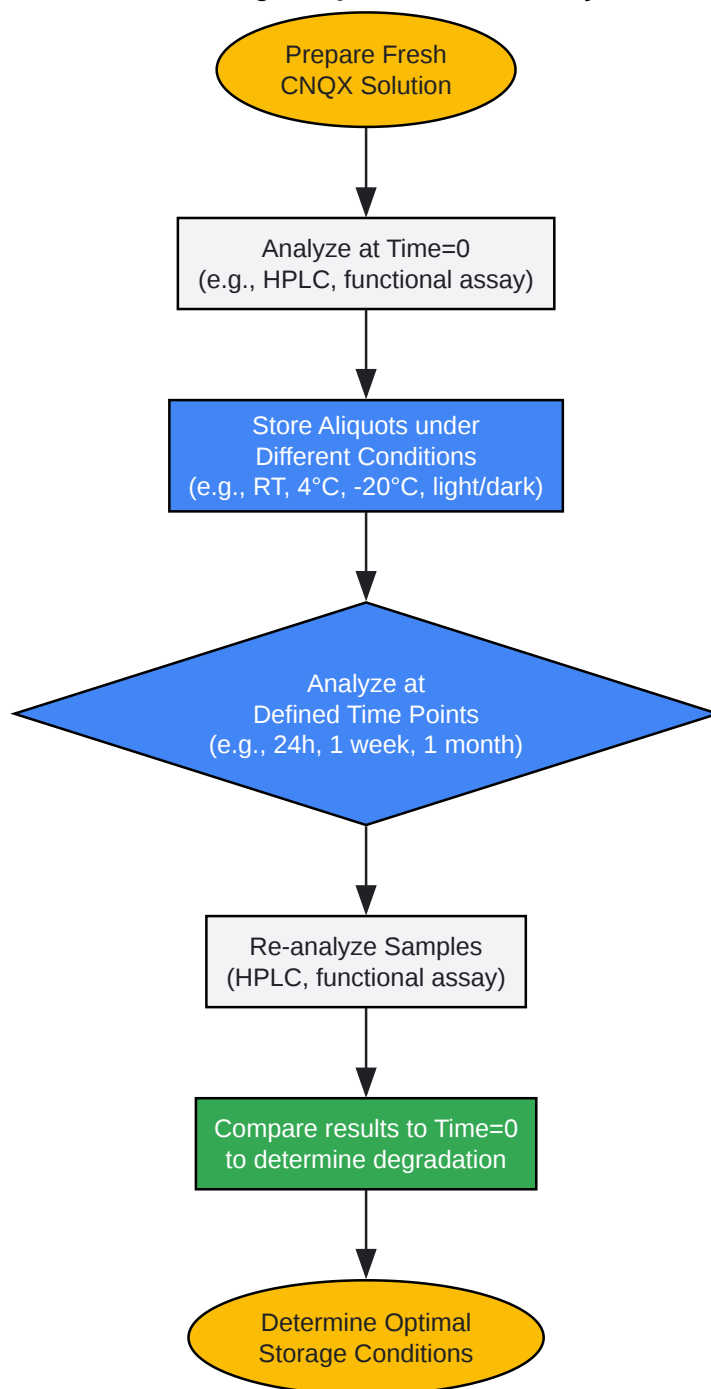
Caption: CNQX competitively antagonizes AMPA and kainate receptors.

Troubleshooting CNQX Color Change

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Caption: Workflow for addressing **CNQX disodium salt** color change.

Assessing CNQX Solution Stability



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Caption: Workflow for evaluating the stability of CNQX solutions.

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